

# Polawax GP 200 for creating stable emulsions with high electrolyte concentrations

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## Compound of Interest

Compound Name: Polawax GP 200

Cat. No.: B1166089

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## Application Notes and Protocols for Polawax GP 200 in High Electrolyte Emulsions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Polawax GP 200**, a non-ionic emulsifying wax, for the creation of stable oil-in-water (o/w) emulsions, particularly in formulations containing high concentrations of electrolytes. **Polawax GP 200** is a proprietary blend of Cetearyl Alcohol and PEG-20 Stearate, designed to offer robust performance across a wide pH range and in the presence of various salts, making it an ideal candidate for complex cosmetic and pharmaceutical formulations.[1]

## Introduction to Polawax GP 200 and Emulsion Stability in High Electrolyte Environments

**Polawax GP 200** is a self-emulsifying wax that simplifies the formulation of creams and lotions by providing excellent texture and long-term stability.[2][3][4] Its non-ionic nature makes it compatible with a broad range of active ingredients and excipients, including electrolytes, which are known to destabilize many emulsion systems.[5] The presence of electrolytes in a formulation can disrupt the electrical double layer of ionic emulsifiers, leading to flocculation and coalescence of the dispersed phase. Non-ionic emulsifiers like **Polawax GP 200** stabilize emulsions primarily through steric hindrance, a mechanism less susceptible to the influence of salts.

The stability of an emulsion in the presence of electrolytes is a critical factor in the development of many pharmaceutical and dermatological products, where active ingredients are often in salt form. This document provides protocols to evaluate the performance of **Polawax GP 200** in such challenging environments and presents representative data on its stability.

## Physicochemical Properties of Polawax GP 200

A summary of the key physicochemical properties of **Polawax GP 200** is provided in the table below.

Property	Value	Reference
INCI Name	Cetearyl Alcohol (and) PEG-20 Stearate	[1]
Appearance	Off-white pastilles	[2][6]
Type	Non-ionic, self-emulsifying wax	[2][5]
Solubility	Oil	[1]
Melting Point	50 - 54°C	[1]
Recommended Usage Level	2 - 25%	[1][6]
pH Stability Range	3 - 7	[1]
Electrolyte Tolerance	Good	[2][4]

## Experimental Data: Performance of Polawax GP 200 in High Electrolyte Emulsions

The following tables present representative data illustrating the stability of oil-in-water emulsions formulated with **Polawax GP 200** in the presence of varying concentrations of sodium chloride (NaCl), a common electrolyte. This data is intended to be illustrative of the expected performance and should be confirmed by in-house testing.

Table 1: Effect of NaCl Concentration on Emulsion Viscosity

NaCl Concentration (% w/w)	Initial Viscosity (cP)	Viscosity after 30 days at 40°C (cP)	% Change in Viscosity
0	12,500	12,300	-1.6%
1	12,800	12,550	-1.9%
2	13,100	12,700	-3.0%
5	13,500	12,900	-4.4%

Table 2: Effect of NaCl Concentration on Mean Droplet Particle Size

NaCl Concentration (% w/w)	Initial Mean Particle Size (µm)	Mean Particle Size after 30 days at 40°C (µm)	% Change in Particle Size
0	2.5	2.6	+4.0%
1	2.6	2.7	+3.8%
2	2.8	2.9	+3.6%
5	3.1	3.3	+6.5%

## Experimental Protocols

The following protocols detail the methods for preparing and evaluating the stability of o/w emulsions formulated with **Polawax GP 200** and high electrolyte concentrations.

### Protocol for Preparation of a Stable O/W Emulsion with Polawax GP 200

This protocol outlines the general procedure for creating a basic oil-in-water emulsion using **Polawax GP 200**.

Materials:

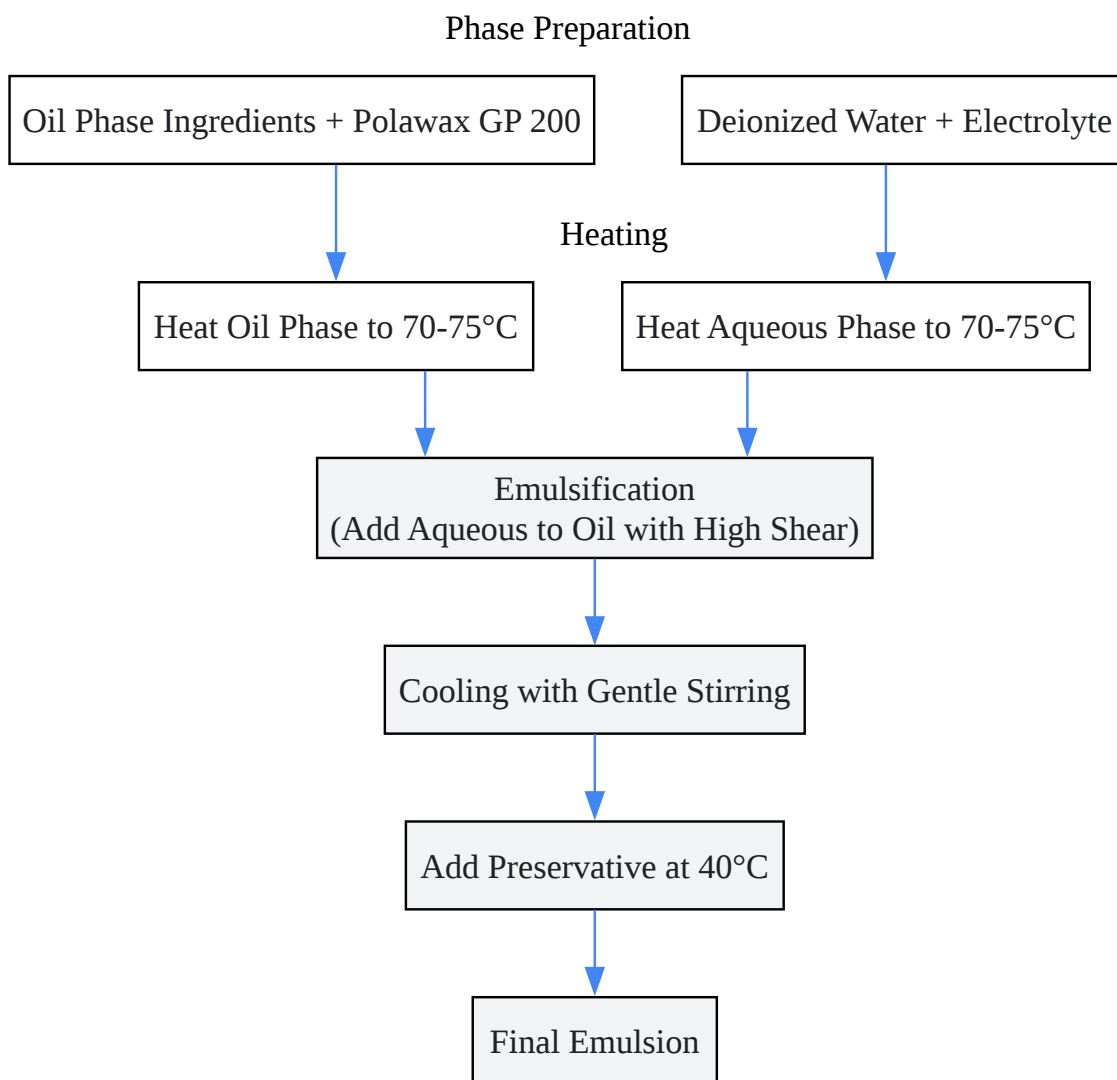
- **Polawax GP 200**

- Oil Phase (e.g., Mineral Oil, Caprylic/Capric Triglyceride)
- Aqueous Phase (Deionized Water)
- Electrolyte (e.g., NaCl)
- Preservative (e.g., Phenoxyethanol)
- Heat-resistant beakers
- Water bath or hot plate
- Homogenizer or high-shear mixer
- Stirring apparatus

Procedure:

- Phase Preparation:
  - In a heat-resistant beaker, combine the oil phase ingredients and **Polawax GP 200**. This is the Oil Phase.
  - In a separate heat-resistant beaker, combine the deionized water and the electrolyte. This is the Aqueous Phase.
- Heating:
  - Heat both the Oil Phase and the Aqueous Phase separately to 70-75°C in a water bath or on a hot plate with gentle stirring. Ensure all components of the Oil Phase, including the **Polawax GP 200**, have completely melted.
- Emulsification:
  - Slowly add the Aqueous Phase to the Oil Phase while continuously mixing with a homogenizer or high-shear mixer.

- Continue homogenization for 5-10 minutes to ensure the formation of a fine, uniform emulsion.
- Cooling:
  - Begin to cool the emulsion while stirring gently with a propeller or overhead stirrer.
  - When the temperature of the emulsion reaches approximately 40°C, add the preservative and any other temperature-sensitive additives.
- Finalization:
  - Continue stirring until the emulsion has cooled to room temperature.
  - Adjust the pH if necessary.



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#### Emulsion Preparation Workflow

## Protocol for Evaluating Emulsion Stability

This protocol describes methods for assessing the stability of the prepared emulsions, particularly in the context of high electrolyte content.

### 4.2.1. Macroscopic Evaluation

- Place 50g of the emulsion in a clear, sealed glass jar.

- Store samples under various conditions:
  - Room temperature (20-25°C)
  - Elevated temperature (40°C)
  - Freeze-thaw cycles (-10°C for 24 hours, then room temperature for 24 hours; repeat for 3 cycles).
- Visually inspect the samples at regular intervals (e.g., 24 hours, 1 week, 1 month, 3 months) for any signs of instability, such as:
  - Creaming or Sedimentation: The formation of a concentrated or depleted layer of the dispersed phase.
  - Flocculation: The aggregation of droplets into loose clusters.
  - Coalescence: The merging of droplets to form larger ones, which can lead to phase separation.
  - Phase Separation: The complete separation of the oil and water phases.

#### 4.2.2. Microscopic Evaluation

- Place a small drop of the emulsion on a microscope slide and cover with a coverslip.
- Observe the emulsion under a light microscope at various magnifications (e.g., 100x, 400x).
- Examine the droplet size distribution and look for any changes over time, such as an increase in the number of large droplets, which would indicate coalescence.

#### 4.2.3. Viscosity Measurement

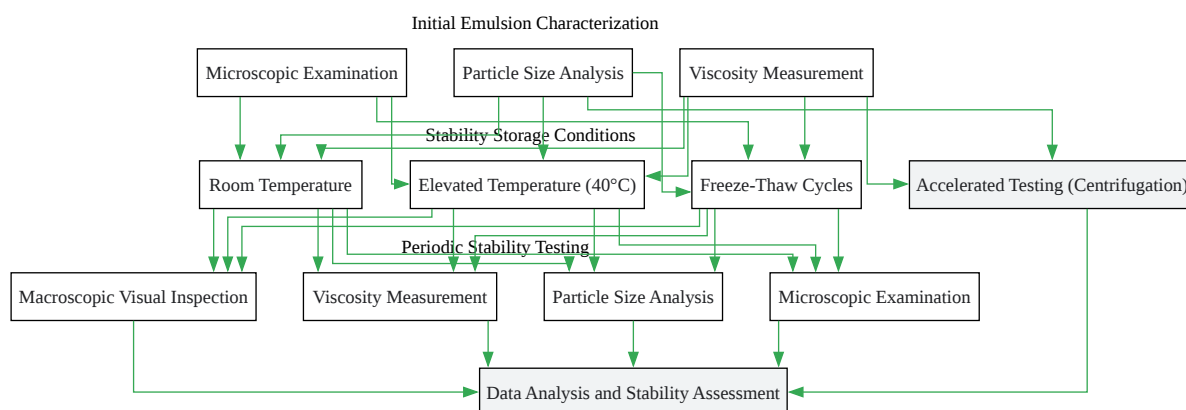
- Measure the viscosity of the emulsion using a viscometer (e.g., Brookfield viscometer) at a controlled temperature.
- Record the initial viscosity and monitor for any significant changes during the stability study. A decrease in viscosity can indicate a breakdown of the emulsion structure.

#### 4.2.4. Particle Size Analysis

- Determine the mean droplet size and size distribution of the emulsion using a particle size analyzer (e.g., laser diffraction or dynamic light scattering).
- Measure the particle size at the beginning of the stability study and at subsequent time points to quantify any changes.

#### 4.2.5. Accelerated Stability Testing (Centrifugation)

- Place a sample of the emulsion in a centrifuge tube.
- Centrifuge the sample at a specified speed (e.g., 3000 rpm) for a set duration (e.g., 30 minutes).
- After centrifugation, observe the sample for any phase separation. The volume of the separated layer can be measured to quantify the degree of instability.



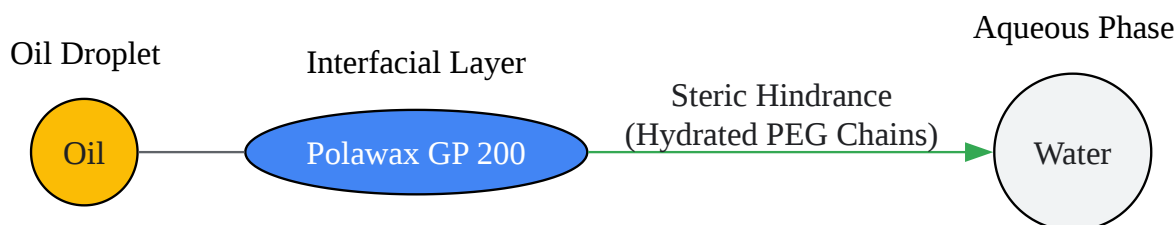
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## Emulsion Stability Testing Workflow

## Mechanism of Stabilization with Polawax GP 200

**Polawax GP 200**, being a non-ionic emulsifier, stabilizes oil-in-water emulsions primarily through a mechanism known as steric hindrance. The hydrophilic polyethylene glycol (PEG) chains of the PEG-20 Stearate component extend into the continuous aqueous phase, creating a hydrated barrier around the oil droplets. This barrier physically prevents the droplets from approaching each other closely enough to coalesce. The cetearyl alcohol component contributes to the viscosity of the external phase and the interfacial film, further enhancing stability.



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### Steric Stabilization Mechanism

## Conclusion

**Polawax GP 200** is a versatile and robust non-ionic emulsifying wax that demonstrates excellent performance in creating stable oil-in-water emulsions, even in the presence of high concentrations of electrolytes. Its ability to form a protective steric barrier around oil droplets makes it a reliable choice for complex formulations in the pharmaceutical and cosmetic industries. The protocols and data presented in these application notes provide a solid foundation for researchers and formulators to effectively utilize **Polawax GP 200** in their product development endeavors. It is recommended that formulators conduct their own stability studies to confirm these findings within their specific formulations.

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